

Personal protective equipment for handling Homovanillyl alcohol

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Compound of Interest

Compound Name: Homovanillyl alcohol

Cat. No.: B119980

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Essential Safety and Handling Guide for Homovanillyl Alcohol

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **Homovanillyl alcohol**, including personal protective equipment (PPE), handling and storage protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment

Homovanillyl alcohol is classified as a substance that can cause skin and serious eye irritation, and may also lead to respiratory irritation[1]. Therefore, adherence to appropriate safety protocols is crucial.

Recommended Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear safety glasses with side shields or goggles to protect against splashes[2].
- **Skin Protection:** Chemical-resistant gloves and protective clothing are necessary to prevent skin contact[2].

- **Respiratory Protection:** In situations where exposure limits may be exceeded or if irritation is experienced, a NIOSH/MSHA-approved respirator should be used. For high airborne contaminant concentrations, a positive-pressure supplied air respirator may be required[2]. A dust mask of type N95 (US) is also a suitable option.

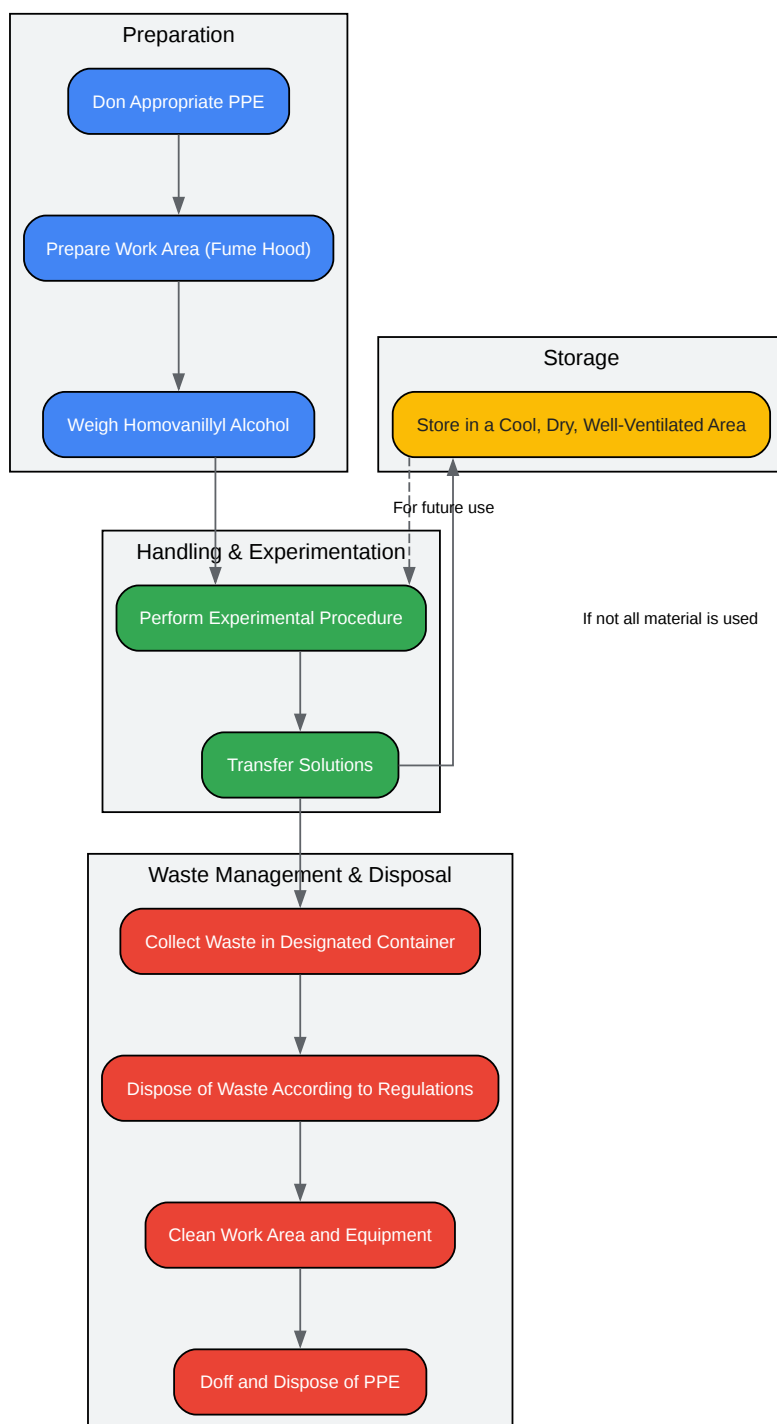
Quantitative Safety and Physical Data

A summary of the key quantitative data for **Homovanillyl alcohol** is provided below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₃	[3]
Molecular Weight	168.19 g/mol	[4]
Melting Point	40-42 °C	[4][5]
Boiling Point	316.00 to 317.00 °C @ 760.00 mm Hg (estimated)	[5]
Flash Point	> 113 °C (> 230 °F)	[5]
GHS Hazard Statements	H315, H319, H335	[1]
NFPA Health Hazard	0	[2]
NFPA Flammability	1	[2]
NFPA Instability	0	[2]
HMIS Health Hazard	0	[2]
HMIS Flammability	1	[2]
HMIS Physical Hazard	0	[2]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Homovanillyl alcohol** from initial preparation to final disposal. Adherence to this workflow is critical for minimizing risk and ensuring a safe laboratory environment.



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Safe handling workflow for **Homovanillyl alcohol**.

Operational and Disposal Plans

Handling and Storage:

- Handling: Handle in accordance with good industrial hygiene and safety practices. Ensure adequate ventilation, especially in confined areas[2]. Avoid contact with skin and eyes, and prevent the formation of dust and aerosols[6].
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store at room temperature[2].

Accidental Release Measures:

- In case of a spill, ensure adequate ventilation and use personal protective equipment.
- For a powder spill, cover it with a plastic sheet or tarp to minimize spreading.
- Mechanically take up the spilled material and place it in appropriate containers for disposal.
- Avoid creating dust.
- Thoroughly clean the contaminated surface[2].

Disposal:

- Disposal of **Homovanillyl alcohol** and its contaminated packaging should be conducted in accordance with all applicable regional, national, and local laws and regulations.
- Do not reuse the container[2]. It is recommended to dispose of contents and containers at an approved waste disposal plant[2].

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References

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